

# Technical Guide: N-Acetylsulfanilamide-13C6

## Molecular Weight

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### Compound of Interest

Compound Name: N-Acetylsulfanilamide-13C6

Cat. No.: B15553321

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the molecular weight of N-Acetylsulfanilamide and its stable isotope-labeled counterpart, **N-Acetylsulfanilamide-13C6**. This information is critical for researchers utilizing isotopic dilution methods in pharmacokinetic and metabolic studies.

## Core Data Presentation

The key quantitative data for N-Acetylsulfanilamide and its 13C6-labeled analog are summarized below. The incorporation of six 13C atoms in the benzene ring results in a predictable mass shift, a fundamental principle leveraged in mass spectrometry-based bioanalysis.

Compound	Chemical Formula	Molecular Weight ( g/mol )
N-Acetylsulfanilamide	C8H10N2O3S	214.24[1][2][3]
N-Acetylsulfanilamide-13C6	C2 <sup>13</sup> C6H10N2O3S	220.20[4][5][6]

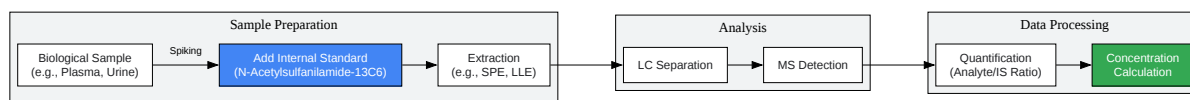
## Isotopic Labeling and Molecular Weight

**N-Acetylsulfanilamide-13C6** is a stable isotope-labeled version of N-Acetylsulfanilamide. In this molecule, the six carbon atoms of the benzene ring are replaced with the heavier carbon-

$^{13}\text{C}$  isotope. Standard carbon has an atomic weight of approximately 12.011 amu, while  $^{13}\text{C}$  has an atomic weight of approximately 13.003 amu. This substitution of six carbon atoms results in an increase in the molecular weight of approximately 6 g/mol, as reflected in the table above. This precise mass difference is essential for its use as an internal standard in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), to ensure accurate measurement of the unlabeled drug in biological matrices.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for a stable isotope dilution assay, a common application for **N-Acetylsulfanilamide- $^{13}\text{C}_6$** . This method is frequently employed in drug metabolism and pharmacokinetic (DMPK) studies to ensure high precision and accuracy.



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Stable isotope dilution assay workflow.

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## References

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